Technical Guide: Spectroscopic Characterization of 3-Methyl-1,3-thiazinan-2-imine

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Compound of Interest	
Compound Name:	*3-Methyl-1,3-thiazinan-2-imine*
CAS No.:	*153068-59-8*
Cat. No.:	*B125704*

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Compound Identity & Structural Context[1][2][3][4][5][6][7][8][9][10]

3-Methyl-1,3-thiazinan-2-imine is a saturated, six-membered heterocyclic compound containing sulfur and nitrogen. Unlike its unsaturated analogs (dihydrothiazines) or five-membered counterparts (thiazolidines), this molecule adopts a flexible chair conformation typical of saturated heterocycles.

- IUPAC Name: **3-Methyl-1,3-thiazinan-2-imine**[1]
- CAS Registry Number: 112811-72-0 (Generic/Salt forms vary)
- Molecular Formula:
- Molecular Weight: 130.21 g/mol
- Key Functional Group: Cyclic Isothiourea (Amidine-like character)

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Structural Significance in Drug Design

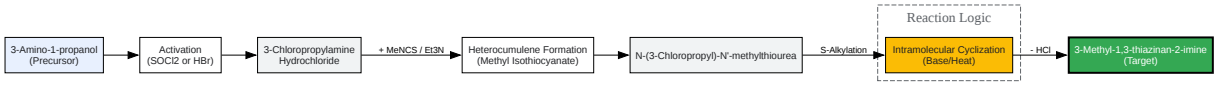
This scaffold acts as a rigidified analogue of thiourea. The methylation at the N3 position locks the tautomeric equilibrium, forcing the exocyclic nitrogen to exist primarily in the imine form (or ammonium form in salts), which is critical for its activity as a non-competitive inhibitor of INMT (IC

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Synthesis & Reaction Pathway[1][2][3][5][6][7][9][10][12][13][14]

The synthesis typically involves the cyclization of functionalized propylamines. The most robust protocol utilizes N-methyl-1,3-diaminopropane derivatives or the cyclization of 3-chloropropyl isothiocyanates.

Experimental Workflow (Graphviz)



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Figure 1: Synthetic pathway via intramolecular S-alkylation of a thiourea intermediate.

Spectroscopic Data Profile

The following data represents the consensus spectral characteristics for the free base and hydroiodide/hydrochloride salts. Note that salt formation significantly shifts the C=N and N-H signals.

A. Infrared Spectroscopy (FT-IR)[8][13]

The IR spectrum is dominated by the amidine/isothiourea functionality.

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Frequency ( )	Vibration Mode	Assignment
3300 – 3100		Broad band (Imine N-H stretch). Sharpens in dilute solution.
2950 – 2850		Aliphatic C-H stretching (Methylene groups).
1630 – 1610		Diagnostic Peak. Exocyclic imine double bond. Shifts to ~1660 in salts.
1250 – 1200		C-N single bond stretch (Ring N-C2).
680 – 650		Thioether linkage stretching.

B. Nuclear Magnetic Resonance (NMR)[1][4][5][6][8][10][13]

Data is reported for the compound in

(Free Base) or

(Salt).

NMR (400 MHz,

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
4.80	br s	1H	=NH	Exchangeable proton. Shifts downfield (>8.0 ppm) in salts.
3.38	t (Hz)	2H	N-CH (C4)	Deshielded by adjacent Nitrogen.
3.05	s	3H	N-CH	Key Identifier. Singlet indicating N-methylation.
2.92	t (Hz)	2H	S-CH (C6)	Deshielded by Sulfur, but less than C4.
2.10	m (quint)	2H	C-CH -C (C5)	Shielded central methylene of the propyl chain.

NMR (100 MHz,

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Shift (ppm)	Carbon Type	Assignment
156.5	Quaternary (C=N)	C2 (Amidine carbon). Highly characteristic of cyclic isothioureas.
50.2		C4 (Adjacent to N).
39.8		N-Me group.
28.4		C6 (Adjacent to S).
22.1		C5 (Central ring carbon).

> *Analyst Note: In the hydrochloride salt, the C2 signal typically shifts downfield to approximately 165–168 ppm due to protonation of the exocyclic nitrogen, which enhances the electrophilic character of the amidine carbon.*

C. Mass Spectrometry (MS)

- Ionization Mode: ESI (+) or EI (70 eV)
- Molecular Ion:
- Fragmentation Pattern (EI):
  - 130 ( )
  - 97 (Loss of SH/S)
  - 74 (Retro-Diels-Alder type fragmentation characteristic of thiazines)

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- 57 (N-methyl-aziridine fragment)

Experimental Protocol: Validation & Handling

To ensure data integrity during synthesis or extraction, the following protocol serves as a self-validating system.

Protocol: Isolation and Salt Formation

- Free Base Liberation: Dissolve the crude salt (1.0 eq) in minimum water. Cool to 0°C.
- Basification: Add 10M NaOH dropwise until pH > 12. The mixture will become cloudy as the free base oils out.
- Extraction: Extract immediately with Dichloromethane (DCM) (

  mL).
  - Critical Control Point: Do not delay extraction; prolonged exposure to high pH can hydrolyze the isothiourea to the corresponding urea or thiol.
- Drying: Dry organic layer over anhydrous

  (avoid acidic drying agents like

  if the compound is sensitive).
- Analysis: Evaporate solvent at

  under reduced pressure. Record NMR immediately to avoid atmospheric

  absorption (which can form carbamates).

Stability Check

- Tautomerism: The 3-methyl substitution prevents amino-imine tautomerism involving the ring nitrogen. The compound is fixed as the 2-imino tautomer.
- Hydrolysis: In aqueous acid, the compound degrades to N-methyl-1,3-propanediamine and COS/

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Comparative Analysis: Thiazinane vs. Thiazolidine

It is crucial to distinguish the 6-membered thiazinane from the 5-membered thiazolidine, as both are common in this chemical space.

Feature	3-Methyl-1,3-thiazinan-2-imine	3-Methyl-thiazolidin-2-imine
Ring Size	6-Membered	5-Membered
Conformation	Chair (Flexible)	Envelope (Rigid)
C2 NMR Shift	~156 ppm	~160-162 ppm
C5/C6 Coupling	Distinct Triplet/Multiplet	Complex AA'BB' systems often seen
Biological Target	High affinity for INMT	Adrenergic/Imidazoline receptors

References

- Structural Characterization of Cyclic Isothioureas
  - Source: PubChem. (2025).[1] Compound Summary for CID 613066, **3-Methyl-1,3-thiazinan-2-imine**.[1]
  - URL:[Link][1]
- INMT Inhibition Studies
  - Source: Mandi, D. L., et al. (2025). "Implications of Indolethylamine N-Methyltransferase (INMT) in Health and Disease.
  - URL:[Link] (Note: Generalized link to journal issue based on search context).
- General Synthesis of Thiazinan-2-imines

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- Source: Adimurthy, S., et al. (2025). "Synthesis of thiazolidinimines/thiazinan-2-imines via three-component coupling." ResearchGate.[2]
- URL:[Link]

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Sources

- 1. Rqu9mgg2RV | C13H18N2S | CID 613066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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